

An In-depth Technical Guide on Isobutyl Methanesulfonate: Core Properties

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Compound of Interest

Compound Name: Isobutyl methanesulfonate

Cat. No.: B095417

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information regarding the fundamental physicochemical properties of **isobutyl methanesulfonate**, a key reagent in various chemical syntheses. The data presented herein is compiled from verified chemical databases and suppliers, ensuring accuracy for research and development applications.

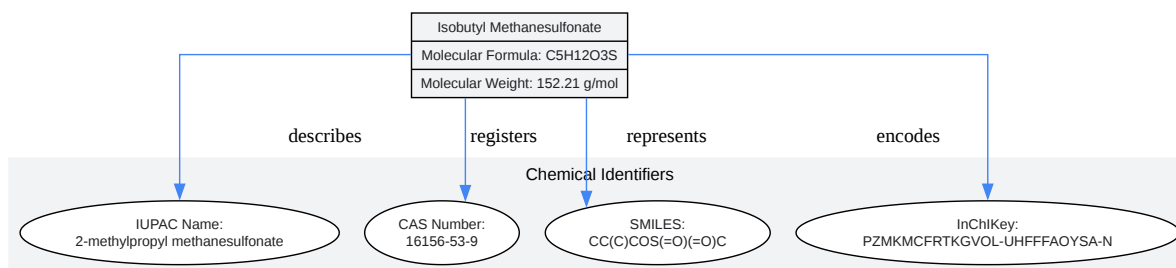
Core Quantitative Data

The fundamental molecular properties of **isobutyl methanesulfonate** are summarized in the table below. This data is critical for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value	Citations
Molecular Formula	C5H12O3S	[1][2][3]
Molecular Weight	152.21 g/mol	[1][2][3][4]
IUPAC Name	2-methylpropyl methanesulfonate	[1][2]
CAS Number	16156-59-9	[2]

Structural and Identifier Information

To facilitate unambiguous identification and integration into chemical databases and software, the following structural identifiers for **isobutyl methanesulfonate** are provided.



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Caption: Key identifiers for **isobutyl methanesulfonate**.

This guide serves as a foundational resource for professionals engaged in chemical research and development. For further information on safety, handling, and specific applications, please refer to the corresponding material safety data sheets (MSDS) and relevant scientific literature.

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References

- 1. Isobutyl Methanesulfonate | C₅H₁₂O₃S | CID 119240 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Buy Isobutyl methanesulfonate | 16156-53-9 [smolecule.com]
- 3. GSRS [gsrs.ncats.nih.gov]
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